

Performance Showdown: Diethylammonium Bromide Boosts Perovskite Solar Cell Efficiency and Stability

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Compound of Interest

Compound Name: *Diethylammonium bromide*

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Researchers and scientists in the field of renewable energy are witnessing significant advancements in perovskite solar cell (PSC) technology. A key area of improvement lies in the use of additives to enhance performance and durability. This guide provides a detailed comparison of perovskite solar cells fabricated with and without the incorporation of **Diethylammonium Bromide** (DEABr), a strategy that has demonstrated considerable promise in boosting key photovoltaic parameters and stability.

The addition of **Diethylammonium Bromide** (DEABr) as a post-treatment agent on methylammonium lead iodide (MAPbI_3) perovskite films has been shown to significantly enhance the power conversion efficiency (PCE) and stability of planar perovskite solar cells. This improvement is largely attributed to the formation of a 2D/3D hybrid perovskite structure. The DEABr treatment facilitates the secondary growth of small perovskite crystals into larger grains and forms a 2D capping layer on the 3D perovskite film. This 2D layer plays a crucial role in passivating defects, reducing interfacial recombination, and acting as a barrier against moisture, thereby improving the overall performance and longevity of the solar cells.[\[1\]](#)[\[2\]](#)

Quantitative Performance Comparison

The following table summarizes the key performance metrics of perovskite solar cells with and without DEABr treatment, based on experimental data from published research.

Performance Metric	Without DEABr (Control)	With DEABr	Unit	Reference
Power				
Conversion	14.37	18.30	%	[1]
Efficiency (PCE)				
Open-Circuit Voltage (Voc)	1.02	1.06	V	[2]
Short-Circuit Current Density (Jsc)	21.5	22.8	mA/cm ²	[2]
Fill Factor (FF)	0.69	0.75	-	[2]

The Impact of DEABr on Perovskite Solar Cell Performance

The introduction of DEABr leads to several beneficial changes in the perovskite film's properties and the solar cell's performance:

- Enhanced Crystallinity and Grain Size: DEABr treatment promotes the growth of larger perovskite grains, which reduces the density of grain boundaries that can act as sites for charge recombination.[1]
- Formation of a 2D/3D Heterostructure: A 2D $(DA)_2(Pb,MA)n-1I3n+1$ capping layer forms on the surface of the 3D $MAPbI_3$ perovskite. This 2D layer passivates surface defects and improves charge extraction.[1][2]
- Improved Stability: The hydrophobic nature of the diethylammonium cations in the 2D layer provides enhanced resistance to moisture, a key factor in the degradation of perovskite solar cells. The improved film quality also contributes to better light and thermal stability.[1]
- Reduced Non-radiative Recombination: The passivation of defects at the perovskite surface and grain boundaries by the 2D capping layer significantly reduces non-radiative recombination, leading to a higher open-circuit voltage (Voc) and fill factor (FF).[2]

Experimental Protocols

The following section details the typical experimental procedures for fabricating perovskite solar cells, both with and without the DEABr post-treatment.

Materials and Substrate Preparation:

- Substrates: Fluorine-doped tin oxide (FTO) coated glass.
- Materials: Methylammonium iodide (MAI), lead iodide (PbI_2), **Diethylammonium Bromide** (DEABr), N,N-dimethylformamide (DMF), dimethyl sulfoxide (DMSO), chlorobenzene, Spiro-OMeTAD, and gold.
- Substrate Cleaning: The FTO substrates are sequentially cleaned in an ultrasonic bath with detergent, deionized water, acetone, and isopropanol, followed by UV-ozone treatment.

Device Fabrication (Control - Without DEABr):

- Electron Transport Layer (ETL) Deposition: A compact TiO_2 layer is deposited on the FTO substrate by spin-coating and subsequent annealing.
- Perovskite Precursor Solution: A solution of $MAPbI_3$ is prepared by dissolving MAI and PbI_2 in a mixture of DMF and DMSO.
- Perovskite Deposition: The $MAPbI_3$ precursor solution is spin-coated onto the TiO_2 layer. An anti-solvent (e.g., chlorobenzene) is dripped onto the spinning substrate to induce rapid crystallization. The film is then annealed.
- Hole Transport Layer (HTL) Deposition: A solution of Spiro-OMeTAD with additives is spin-coated on top of the perovskite layer.
- Electrode Deposition: A gold electrode is deposited by thermal evaporation.

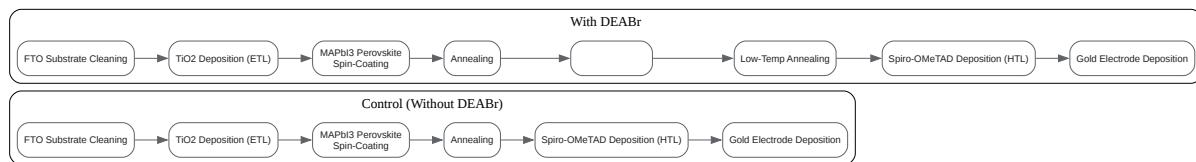
Device Fabrication (With DEABr Post-Treatment):

- ETL and Perovskite Deposition: Follow steps 1-3 from the control fabrication process.

- DEABr Post-Treatment: A dilute solution of DEABr in isopropanol is dynamically spin-coated onto the annealed MAPbI_3 perovskite film. The film is then annealed again at a lower temperature.
- HTL and Electrode Deposition: Follow steps 4 and 5 from the control fabrication process.

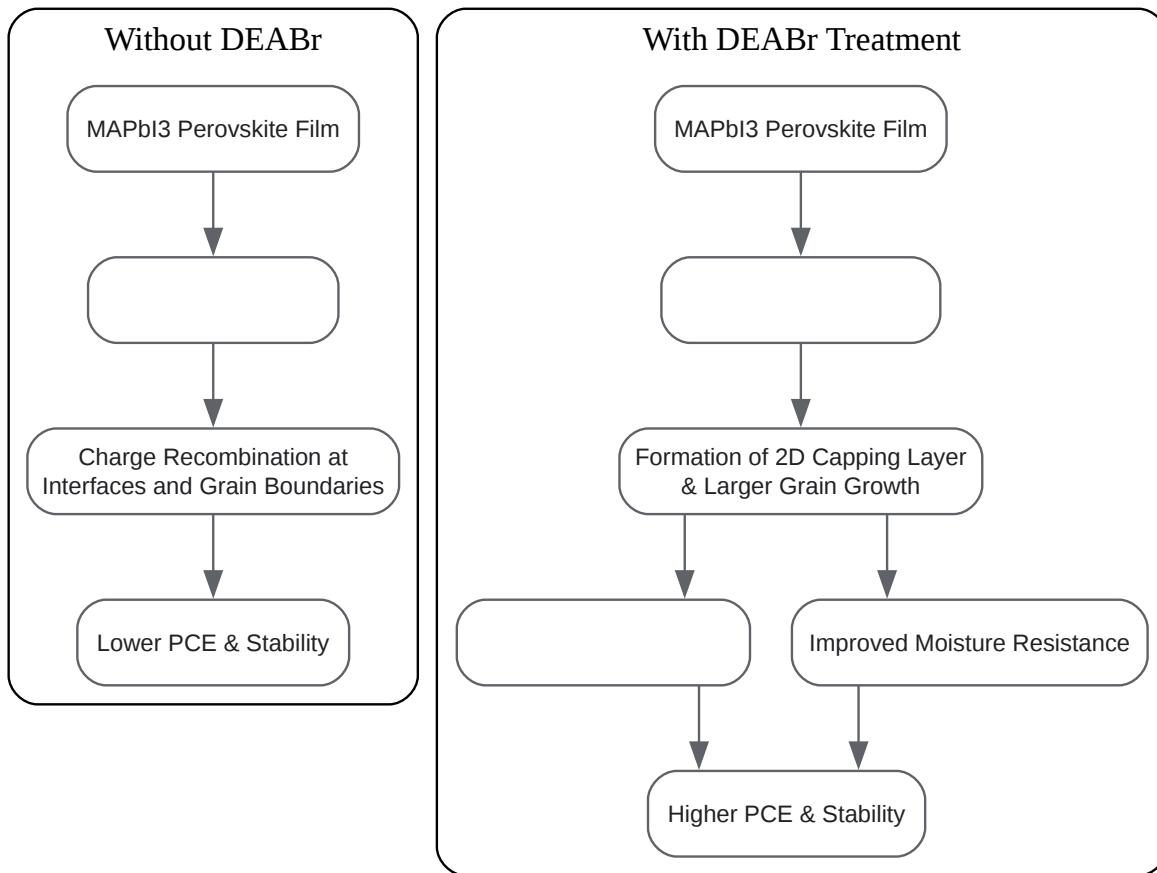
Visualizing the Process and Mechanism

The following diagrams illustrate the experimental workflow and the proposed mechanism of how DEABr enhances the performance of perovskite solar cells.



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Fabrication workflow for perovskite solar cells.



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Mechanism of DEABr-induced performance enhancement.

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References

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